

# Lead Chromate: A Comprehensive Technical Guide on its Properties, Safety, and Toxicological Profile

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## Compound of Interest

Compound Name:	Lead chromate
CAS No.:	1344-37-2
Cat. No.:	B576402

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CAS Number: 7758-97-6

This technical guide provides an in-depth overview of **lead chromate** ( $\text{PbCrO}_4$ ), a compound of significant interest to researchers, scientists, and drug development professionals due to its historical industrial use and its pronounced toxicological properties. This document outlines its chemical and physical characteristics, detailed safety and handling protocols, and explores the molecular mechanisms underlying its toxicity.

## Core Data and Properties

**Lead chromate** is a yellow to orange crystalline solid that is practically insoluble in water. Its properties are summarized below.

## Physical and Chemical Properties

Property	Value	Reference
CAS Number	7758-97-6	[1][2]
Molecular Formula	PbCrO <sub>4</sub>	[1]
Molecular Weight	323.19 g/mol	[1]
Appearance	Yellow or orange-yellow crystals or powder	[3]
Melting Point	844 °C (1551 °F)	[3][4]
Boiling Point	Decomposes	[3]
Density	6.12 g/cm <sup>3</sup>	[4]
Solubility	Insoluble in water; Soluble in strong acids and alkalis	[4]

## Toxicological Data

Parameter	Value	Species	Reference
LD50 (Oral)	> 12,000 mg/kg	Mouse	[5][6]
Carcinogenicity	Known human carcinogen	Human	[7][8]
Reproductive Toxicity	May damage fertility or the unborn child	Human	[7][9]
Target Organs	Lungs, Blood, Kidneys, Nervous System, Reproductive System	Human	[10][11]

## Occupational Exposure Limits

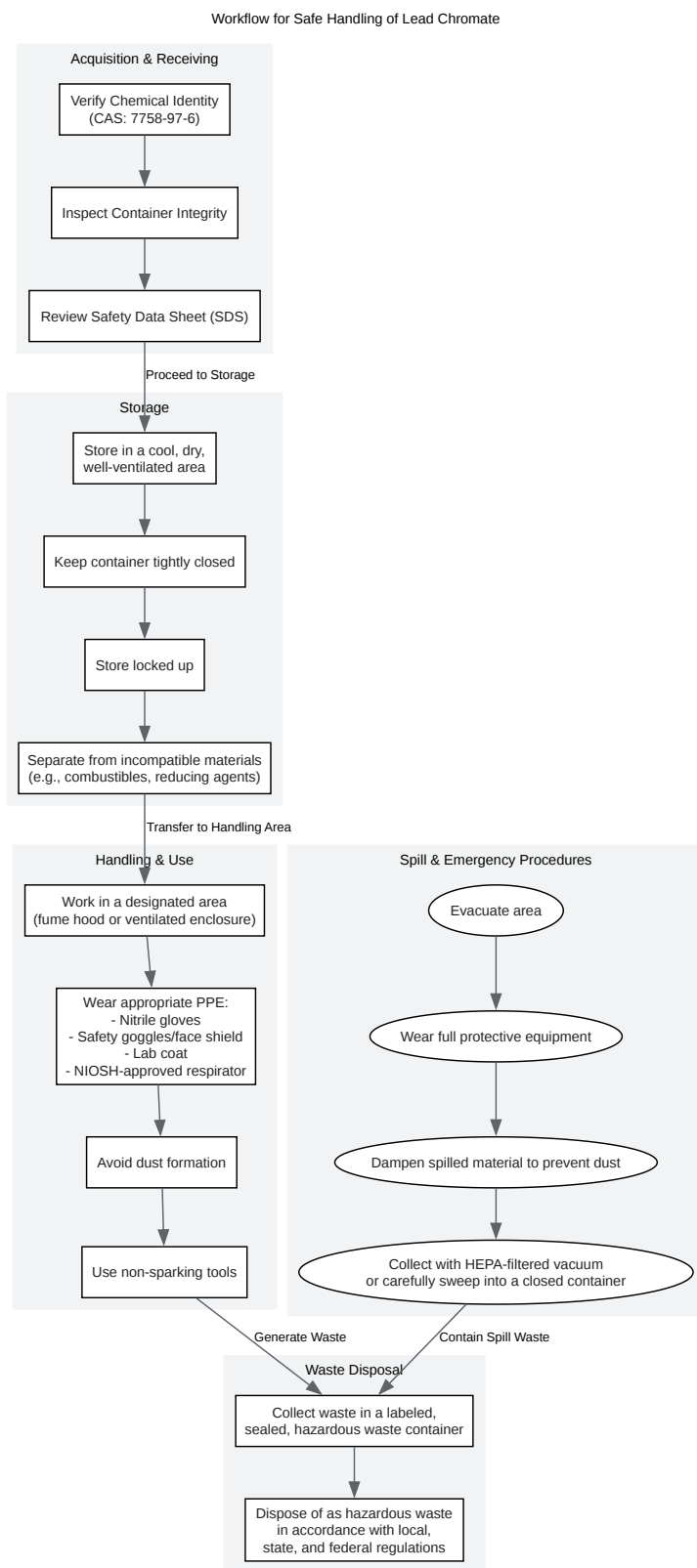
Organization	Limit Value (as Cr)	Notes
OSHA (PEL)	5 µg/m <sup>3</sup> (8-hr TWA)	Chromium (VI) compounds
NIOSH (REL)	0.2 µg/m <sup>3</sup> (8-hr TWA)	
ACGIH (TLV)	0.2 µg/m <sup>3</sup> (8-hr TWA, inhalable)	

## Experimental Protocols

Given the hazardous nature of **lead chromate**, strict adherence to safety protocols is paramount. The following sections detail methodologies for safe handling and for assessing its genotoxic effects.

## Safe Handling, Storage, and Disposal Workflow

Proper management of **lead chromate** from acquisition to disposal is critical to minimize exposure and environmental contamination.



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Caption: Workflow for the safe handling and disposal of **lead chromate**.

## Genotoxicity Assessment: In Vitro Micronucleus Assay Protocol

The in vitro micronucleus test is a standard method to assess the potential of a chemical to induce chromosomal damage.

- **Cell Culture:** Human bronchial epithelial cells (BEAS-2B) are cultured in a suitable medium (e.g., DMEM supplemented with 10% fetal bovine serum and antibiotics) at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- **Exposure:** Cells are seeded in culture plates and allowed to attach. Subsequently, they are exposed to varying concentrations of a **lead chromate** suspension (e.g., 0.1, 0.5, 1, 5, 10 µg/cm<sup>2</sup>) for a duration that allows for at least one cell division (approximately 24 hours). A negative (vehicle) control and a positive control (e.g., mitomycin C) are included.
- **Cytokinesis Block:** Cytochalasin B (final concentration of 3-6 µg/mL) is added to the culture medium to block cytokinesis, resulting in the accumulation of binucleated cells.
- **Harvesting and Staining:** After the exposure period, cells are harvested by trypsinization, treated with a hypotonic solution, and fixed with a methanol/acetic acid solution. The cell suspension is then dropped onto clean microscope slides, air-dried, and stained with a DNA-specific stain such as Giemsa or DAPI.
- **Scoring:** At least 2000 binucleated cells per concentration are scored under a microscope for the presence of micronuclei. The frequency of micronucleated binucleated cells is calculated. A statistically significant, dose-dependent increase in the frequency of micronucleated cells indicates a positive result for genotoxicity.

## Signaling Pathways of Toxicity

**Lead chromate** exerts its toxicity through mechanisms primarily attributed to its constituent ions: lead (Pb<sup>2+</sup>) and chromate (CrO<sub>4</sub><sup>2-</sup>). The hexavalent chromium is a known carcinogen, while lead is a potent neurotoxin.

## Genotoxicity Signaling Pathway via Hexavalent Chromium

The carcinogenicity of **lead chromate** is largely driven by the chromate component, which can induce DNA double-strand breaks (DSBs). This damage triggers the Ataxia-Telangiectasia Mutated (ATM) signaling pathway, a critical component of the DNA damage response.

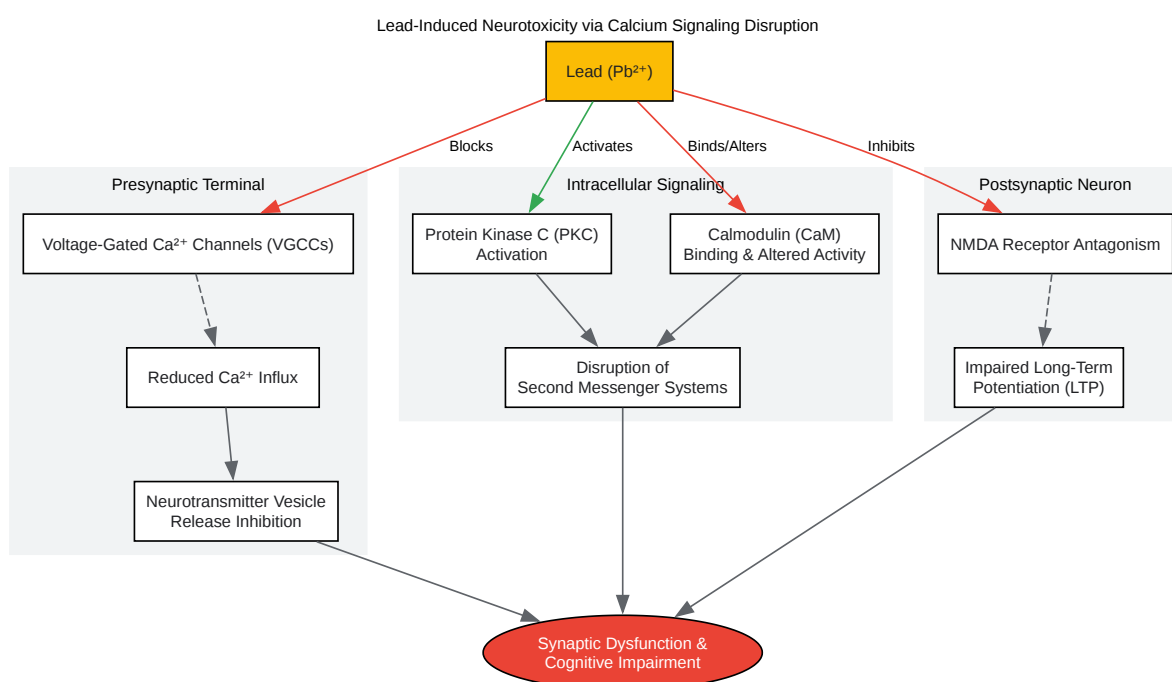


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Caption: ATM signaling pathway activated by **lead chromate**-induced DNA damage.

## Neurotoxicity Signaling Pathway via Lead

The lead component is a potent neurotoxin that primarily disrupts neuronal function by interfering with calcium-dependent signaling pathways. Lead's ionic mimicry of calcium allows it to disrupt numerous cellular processes.



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Caption: Disruption of synaptic calcium signaling by lead.

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